

# Technical Support Center: 4-Methylmorpholine (NMM)

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## Compound of Interest

Compound Name: 4-Methylmorpholine

Cat. No.: B044366

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This guide provides comprehensive information for the safe handling and storage of **4-Methylmorpholine** (NMM), tailored for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is **4-Methylmorpholine** (NMM)?

A1: **4-Methylmorpholine**, also known as N-Methylmorpholine (NMM), is a cyclic tertiary amine with the molecular formula  $C_5H_{11}NO$ .<sup>[1]</sup> It appears as a clear, colorless to light yellow liquid with a distinct ammonia-like odor.<sup>[1][2]</sup> NMM is a versatile organic compound used as a solvent, a catalyst in polyurethane foam production, a corrosion inhibitor, and an intermediate in the synthesis of pharmaceuticals and other fine chemicals.<sup>[1][3]</sup>

Q2: What are the primary hazards associated with NMM?

A2: NMM is a hazardous substance with multiple risks. It is a highly flammable liquid and its vapors can form explosive mixtures with air.<sup>[2][4][5]</sup> It is corrosive and can cause severe skin burns and serious eye damage.<sup>[2][5]</sup> Additionally, NMM is harmful if swallowed, inhaled, or if it comes into contact with the skin.<sup>[2][5]</sup>

Q3: What are the immediate effects of exposure to NMM?

A3: Contact with NMM can cause severe irritation and burns to the skin, eyes, and mucous membranes.[2][4] Inhalation may cause respiratory tract irritation, dizziness, or even lung edema, where fluid accumulates in the lungs—a reaction that can be delayed for up to 24 hours after exposure.[5] Ingestion can lead to gastrointestinal irritation and may be harmful.[2][6]

Q4: Is NMM stable?

A4: NMM is generally stable under normal storage conditions.[4][7] However, it is incompatible with a range of materials and can react exothermically with acids.[4][8] Hazardous polymerization will not occur.[7]

## Physical and Chemical Properties

The following table summarizes the key quantitative data for **4-Methylmorpholine**.

Property	Value
Molecular Formula	C5H11NO[1][3]
Molecular Weight	101.15 g/mol [2][3]
Appearance	Colorless to light yellow liquid[1]
Odor	Ammonia-like[2][4]
Melting Point	-66 °C (-87 °F)[1][3][9]
Boiling Point	115-116 °C (239-241 °F) at 750 mm Hg[1][3][9]
Flash Point	14 °C (57.2 °F) - 24 °C (75 °F)[1][4][10]
Density	0.92 g/mL at 25 °C[1][3][9]
Vapor Pressure	18 mm Hg at 20 °C[3][9]
Water Solubility	>500 g/L (miscible) at 20 °C[9]
Explosive Limits	Lower: 2.2% / Upper: 11.8%[9][10]

## Handling and Personal Protective Equipment (PPE)

Q5: What engineering controls are required when working with NMM?

A5: Always handle NMM in a well-ventilated area, preferably inside a chemical fume hood, to keep airborne concentrations low.[\[11\]](#)[\[12\]](#) Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[7\]](#) All equipment used for handling the product must be grounded to prevent static discharge, which could be an ignition source.[\[4\]](#)[\[5\]](#)

Q6: What Personal Protective Equipment (PPE) is mandatory for handling NMM?

A6: A comprehensive PPE setup is critical. This includes:

- **Eye/Face Protection:** Wear tightly sealed chemical safety goggles and a face shield.[\[7\]](#) Standard safety glasses are not sufficient. Contact lenses should not be worn as they can absorb and concentrate irritants.[\[11\]](#)
- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent any skin exposure.[\[5\]](#)[\[7\]](#) An apron or lab coat is also necessary.
- **Respiratory Protection:** If ventilation is inadequate or if there is a risk of exceeding exposure limits, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.[\[7\]](#)

Q7: How should I prevent static electricity buildup when transferring NMM?

A7: NMM is highly flammable and its vapors can be ignited by static discharge. Always use explosion-proof electrical and ventilating equipment.[\[5\]](#) Ground and bond containers and receiving equipment during transfer.[\[5\]](#) Use only non-sparking tools.[\[5\]](#)

## Storage Guidelines

Q8: What are the correct storage conditions for NMM?

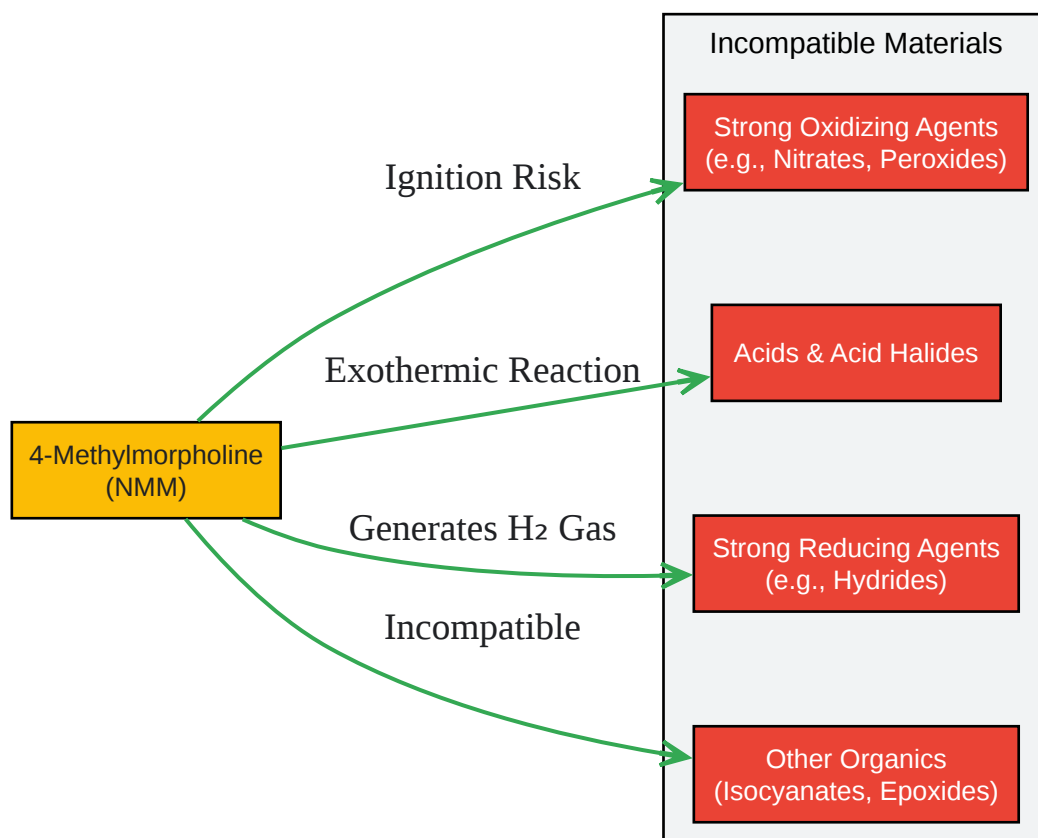
A8: NMM should be stored in a cool, dry, and well-ventilated area designated for flammable liquids.[\[5\]](#)[\[11\]](#) The storage area should be secured and locked.[\[5\]](#) Keep containers tightly sealed and protected from physical damage.[\[5\]](#)[\[11\]](#) Store away from heat, sparks, open flames,

and other ignition sources.[5] Some suppliers recommend refrigerated storage to maintain product quality.[7][13]

Q9: What materials are incompatible with NMM?

A9: NMM is incompatible with several classes of chemicals and should not be stored with them. These include:

- Strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches)[7][11]
- Acids and acid halides[2][4]
- Acid anhydrides[2][4]
- Isocyanates, epoxides, and phenols[2][4]
- Strong reducing agents (e.g., hydrides), as this combination can generate flammable hydrogen gas.[2][4]



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Caption: Incompatible material classes for **4-Methylmorpholine**.

## Troubleshooting and Emergency Protocols

### Experimental Protocols: First Aid

Q10: What is the first aid protocol for eye or skin contact with NMM?

A10: Immediate action is crucial to prevent severe injury.

- Eye Contact: Immediately flush the eyes with copious amounts of running water for at least 15 minutes, making sure to hold the eyelids apart to ensure complete irrigation.[5] Removal of contact lenses should only be done by skilled personnel.[5] Seek immediate medical attention from an ophthalmologist.
- Skin Contact: Immediately remove all contaminated clothing and footwear while flushing the affected skin with large amounts of water, using a safety shower if available.[5] Continue washing for at least 15 minutes. Seek immediate medical attention.[5][10]

Q11: What should I do in case of inhalation or ingestion of NMM?

A11:

- Inhalation: Move the affected person to fresh air immediately.[5][10] Keep them warm and at rest.[5] If breathing has stopped, perform artificial respiration (avoiding mouth-to-mouth).[5][10] Since lung edema can be delayed, medical observation for up to 24 hours may be necessary even if symptoms are not immediately apparent.[5] Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting.[10][14] Have the conscious person rinse their mouth thoroughly with water and then drink plenty of water.[7][14] Call a physician or poison control center immediately.[10]

### Experimental Protocols: Spill Cleanup

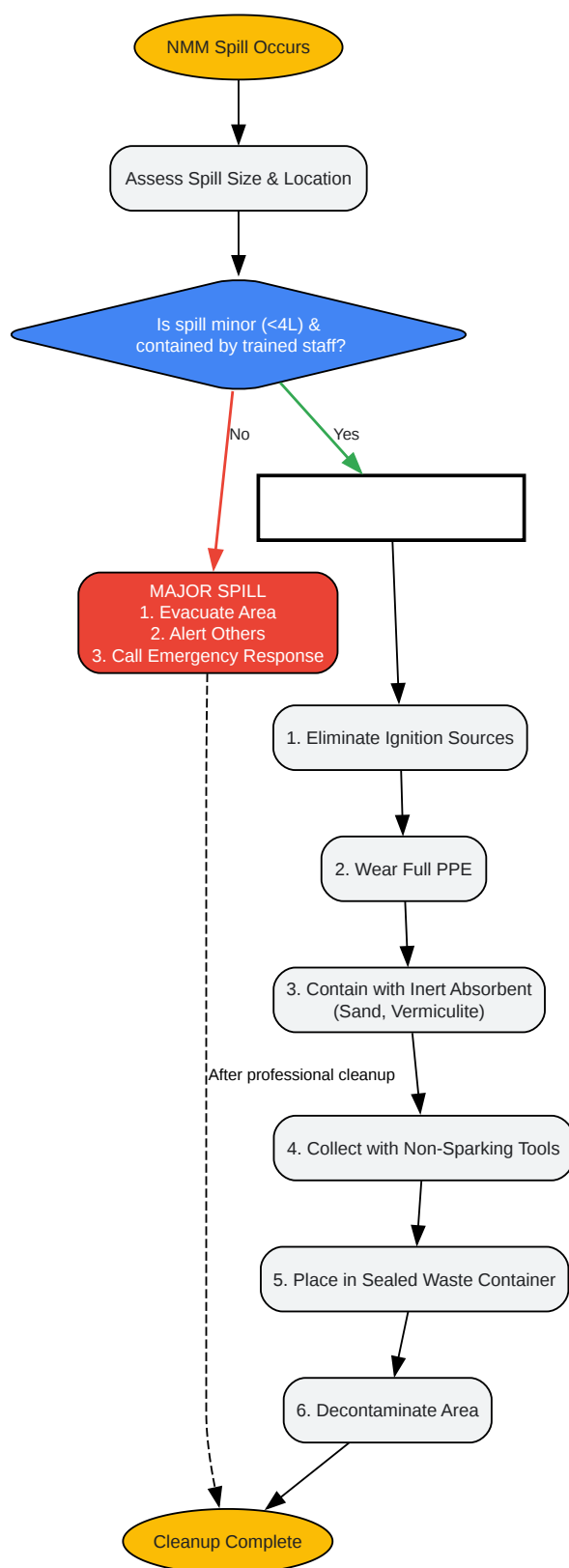
Q12: How do I handle a small NMM spill in the lab?

A12: For minor spills (< 4L) that do not pose a significant threat, trained local personnel can manage the cleanup.[15]

- Alert & Secure: Alert personnel in the immediate area. Eliminate all sources of ignition (flames, sparks, hot surfaces).[4][5]
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.[16]
- Wear PPE: Don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[5][11]
- Contain & Absorb: Create a dike around the spill's outer edges using an inert, non-combustible absorbent material like vermiculite, sand, or earth.[4][15][16] Do NOT use paper towels or other combustible materials.[15] Work from the outside of the spill toward the center to prevent spreading.[16][17]
- Collect Waste: Carefully scoop the absorbed material using non-sparking tools into a suitable, labeled, and sealable container for hazardous waste disposal.[4][15]
- Decontaminate: Clean the spill area with soap and water, followed by a final rinse.
- Dispose: Dispose of the sealed waste container and any contaminated PPE according to institutional and local hazardous waste regulations.

Q13: When does an NMM spill become an emergency requiring evacuation?

A13: A spill is considered a major emergency if it involves a large quantity, is in a poorly ventilated area, presents a fire or explosion hazard, or if personnel are not trained or equipped to handle it.[15][18] In such cases, evacuate the area immediately, alert others, and contact your institution's emergency response team.



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Caption: Decision workflow for responding to a **4-Methylmorpholine** spill.

## Experimental Protocols: Firefighting

Q14: How should a fire involving NMM be handled?

A14:

- Evacuation: If the fire is large or cannot be immediately controlled, evacuate the area and activate the fire alarm.
- Extinguishing Media: For a small fire, use a dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam extinguisher.[2][4] A water spray can be used to cool fire-exposed containers and control vapors, but a direct water stream may be ineffective.[2][4]
- Firefighter Precautions: Firefighting personnel must wear full protective clothing and a self-contained breathing apparatus (SCBA).[7] Vapors are heavier than air and may travel to an ignition source and flash back.[4]
- Container Hazard: Be aware that containers of NMM may explode when heated.[4] If possible and safe to do so, move undamaged containers away from the fire.[2][4] Fight the fire from a maximum distance if tanks are involved.[2]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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